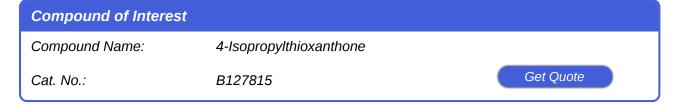


# Personal protective equipment for handling 4-Isopropylthioxanthone

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# Essential Safety and Handling Guide for 4-Isopropylthioxanthone

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Isopropylthioxanthone** (ITX) in a laboratory setting. The following guidance is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risk.

#### Chemical Identifier:

Name: 4-Isopropylthioxanthone

CAS Number: 83846-86-0[1]

Molecular Formula: C16H14OS[2]

Molecular Weight: 254.3 g/mol [2]

#### **Hazard Identification and GHS Classification**

**4-Isopropylthioxanthone** is a yellow powder that is not readily miscible with water.[3] While it is a combustible solid, it propagates flame with difficulty.[3] Dust clouds of this chemical may form an explosive mixture with air.[3]

**Primary Hazards:** 







- Acute Toxicity (Oral): Harmful if swallowed.[2] Ingestion of less than 150 grams may be fatal
  or cause serious health damage.[3]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[1]
- Hazardous to the Aquatic Environment (Long-term): May cause long-lasting harmful effects to aquatic life.[2]
- Eye Irritation: Direct contact may cause transient discomfort, tearing, or redness.[3]
- Skin Contact: Not expected to produce harmful health effects.[3]
- Endocrine Disruption: Identified as a potential endocrine-disrupting compound.[2]

Hazard Statement	GHS Classification
H302	Harmful if swallowed[2]
H361f	Suspected of damaging fertility[1]
H410	Very toxic to aquatic life with long lasting effects
H413	May cause long lasting harmful effects to aquatic life[2]



Precautionary Statement	Description
P201	Obtain special instructions before use.[4]
P202	Do not handle until all safety precautions have been read and understood.[1][4]
P264	Wash hands thoroughly after handling.[2]
P270	Do not eat, drink or smoke when using this product.[2]
P273	Avoid release to the environment.[2][4]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
P301 + P317	IF SWALLOWED: Get medical help.[2]
P308 + P313	IF exposed or concerned: Get medical advice/ attention.[1][4]
P330	Rinse mouth.[2]
P391	Collect spillage.[4]
P405	Store locked up.[1][4]
P501	Dispose of contents/ container to an approved waste disposal plant.[2][4]

### **Operational Plan: Handling and Exposure Controls**

A risk assessment should be conducted before handling **4-Isopropylthioxanthone** to ensure all potential hazards are identified and controlled.

### **Engineering Controls**

• Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, especially when handling the powder form to avoid dust generation.[5]



• Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

### **Personal Protective Equipment (PPE)**

The following PPE is mandatory when handling **4-Isopropylthioxanthone**:

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N95 dust mask or higher (e.g., P3 filter). [1][4]	To prevent inhalation of airborne particles.[4]
Eye and Face Protection	Safety glasses with side shields or chemical goggles.[3] [4] A face shield may be required for splash protection. [6]	To protect eyes from dust particles and potential splashes.[4]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene, or butyl rubber).[3][4][6]	To prevent skin contact.[4]
Protective Clothing	Laboratory coat or coveralls.[3] A chemical-resistant apron is recommended when mixing or loading.[3][6]	To protect skin and personal clothing from contamination.
Footwear	Closed-toe shoes. Chemical- resistant boots or shoe coverings are recommended if there is a risk of spills.[6]	To protect feet from spills.

### **Handling Procedures**

• Preparation: Before handling, ensure all necessary PPE is worn correctly. Read and understand the Safety Data Sheet (SDS).







- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize dust generation. Use dry, clean-up procedures and avoid creating dust clouds.[3]
- Personal Hygiene: Avoid all personal contact, including inhalation.[3] Do not eat, drink, or smoke in the handling area.[5] Wash hands thoroughly after handling the substance.[4]
- Storage: Store in original, tightly closed containers in a dry, cool, and well-ventilated area.[4] [5] Keep locked up or in an area accessible only to qualified personnel.[4] The material is light and moisture-sensitive.[4] Avoid contact with oxidizing agents.[3]

### **Emergency Procedures**



Emergency Situation	Action
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing.  Rinse the affected skin area with plenty of water.  [4] If irritation develops, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention from an ophthalmologist.[4]
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water.[5] Seek immediate medical attention.[4]
Spill	For minor spills, remove all ignition sources, clean up immediately using dry procedures to avoid generating dust, and place waste in a suitable, labeled container for disposal.[3] For major spills, evacuate the area and alert emergency responders.[3]
Fire	Use foam, dry chemical powder, or carbon dioxide to extinguish.[3] Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

## **Disposal Plan**

All waste materials must be handled in accordance with local, state, and federal regulations.[3]

- Chemical Waste: Dispose of 4-Isopropylthioxanthone and any contaminated materials in a designated, approved waste disposal plant.[4] Do not mix with other waste.[4]
- Container Disposal: Leave the chemical in its original container.[4] Handle uncleaned containers as you would the product itself.[4] Puncture containers to prevent reuse before



sending to an authorized landfill.[3]

• Environmental Precautions: Do not allow the product to enter drains.[4] Collect any spillage. [4]

## **Workflow for Handling 4-Isopropylthioxanthone**



Workflow for Handling 4-Isopropylthioxanthone Preparation Conduct Risk Assessment Input Review Safety Data Sheet Proceed if understood Don Appropriate PPE Enter lab Handling Work in Chemical Fume Hood Weigh and Transfer Avoid Dust Generation After experiment Post-Handling Clean Work Area Doff PPE Correctly Wash Hands Thoroughly Store unused chemical Storage & Disposal Store in a Cool, Dry, Ventilated Area Dispose of contaminated items Dispose of Waste per Regulations

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Caption: Workflow for the safe handling of **4-Isopropylthioxanthone**.



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